

Application Notes and Protocols for Propyl Formate in Fragrance Formulations

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Compound of Interest

Compound Name: Propyl formate

Cat. No.: B089675

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Introduction

Propyl formate (n-propyl methanoate) is a carboxylic ester known for its characteristic pleasant, fruity, and ethereal odor, often reminiscent of pears.^{[1][2]} As a highly volatile organic compound, it is utilized in the fragrance and flavor industries primarily as a top note ingredient to impart a burst of fruity freshness.^{[1][3]} Its chemical structure consists of a propyl group attached to a formate group, and it is formed from the reaction of propyl alcohol and formic acid.^{[2][3]} These application notes provide researchers and formulators with the essential properties, formulation guidelines, and analytical protocols for the effective use of **propyl formate** in perfumes and fragrances.

Physicochemical and Olfactory Properties

Propyl formate's utility in perfumery is largely dictated by its physical and chemical properties, which influence its volatility, solubility, and scent profile. It is a clear, colorless liquid that is highly flammable.^{[4][5]} While only slightly soluble in water, it demonstrates good solubility in common organic solvents like ethanol and diethyl ether, which are standard vehicles in fragrance formulation.^[3]

Table 1: Physicochemical and Olfactory Data for **Propyl Formate**

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ O ₂	[4]
Molecular Weight	88.11 g/mol	[4]
Appearance	Clear colorless liquid	[1][4]
Odor Profile	Fruity, ethereal, sweet, rum-like, pear-like	[1][2][6]
Odor Threshold	0.96 ppm	[1][7]
Boiling Point	80-82 °C @ 760 mmHg	[4]
Flash Point	-3 °C (27 °F)	[4][6]
Vapor Pressure	82.6 mmHg	[4]
Vapor Density	3.03 (vs. air)	
Density	0.904 g/mL at 25 °C	
Solubility	Sparingly soluble in water; miscible with alcohol and ether.[3]	
Refractive Index	1.375 - 1.378 @ 20 °C	[6]
FEMA Number	2943	[4]

Application Notes for Formulation

2.1. Olfactory Role and Usage

- **Top Note Enhancer:** Due to its high volatility (evidenced by its low boiling point and high vapor pressure), **propyl formate** is an excellent top note material.[8][9] It provides an initial "lift" or burst of scent that is perceived immediately upon application of the fragrance.
- **Fruity and Ethereal Modifier:** It is used to introduce a fresh, light, and fruity character, particularly in floral, fruity, and citrus fragrance families.[1] Its ethereal quality can add a diffusive and sparkling effect to a composition.

- Recommended Concentration: The International Fragrance Association (IFRA) standards provide guidance on usage levels. Usage levels up to 2.0% in the final fragrance concentrate are recommended.[6]

2.2. Formulation Considerations

- Solvent System: **Propyl formate** is readily soluble in ethanol, the most common solvent in perfumery, making it easy to incorporate into standard fragrance bases.
- Stability: As an ester, **propyl formate** can be susceptible to hydrolysis (breaking down into propanol and formic acid), especially in the presence of water and a strong acid or base catalyst.[2][10] However, in typical neutral pH, alcohol-based perfume systems, it is considered stable.[10] It is crucial to avoid highly acidic or alkaline conditions in the final formulation to maintain its integrity.[8]
- Fixation: The fleeting nature of highly volatile top notes like **propyl formate** can be a challenge.[8] To prolong its perception, formulators should use appropriate fixatives or less volatile mid- and base-note ingredients that can anchor and extend the top note's presence. [8]

2.3. Safety and Regulatory Status

- **Propyl formate** is classified as FEMA GRAS (Generally Recognized as Safe) for its use as a flavoring agent.[4][6]
- It is a highly flammable liquid and vapor, requiring careful handling and storage away from ignition sources.[1]
- Safety data indicates it can be an irritant to the eyes and respiratory system, and vapors may cause drowsiness or dizziness.[1][6] Standard personal protective equipment should be used during handling.

Experimental Protocols

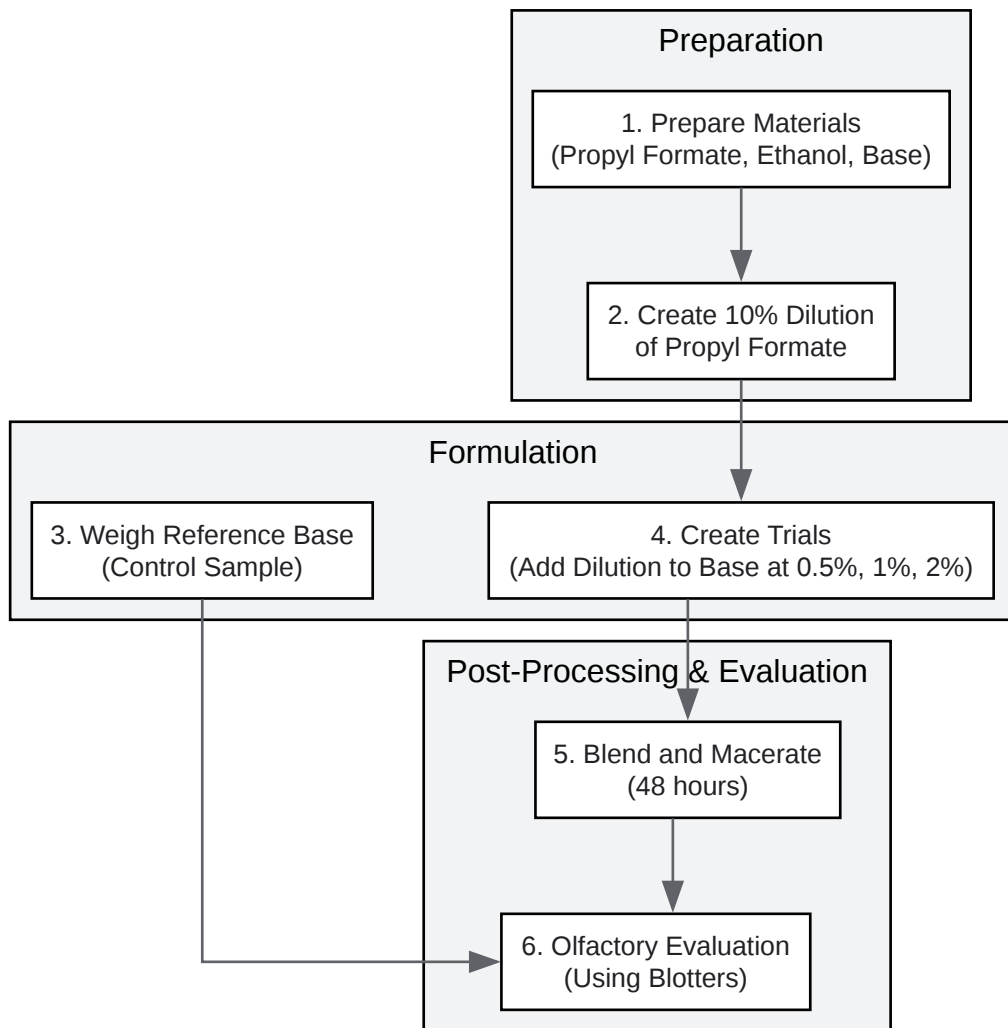
Protocol 1: Incorporation of Propyl Formate into a Fragrance Accord

This protocol describes a basic workflow for blending **propyl formate** into a simple fragrance accord to evaluate its olfactory contribution.

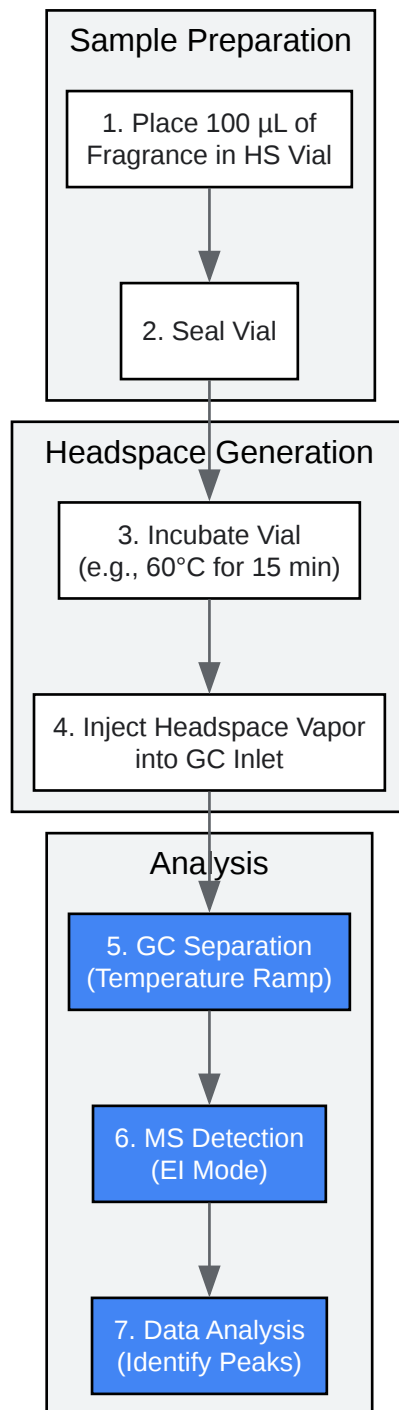
Methodology:

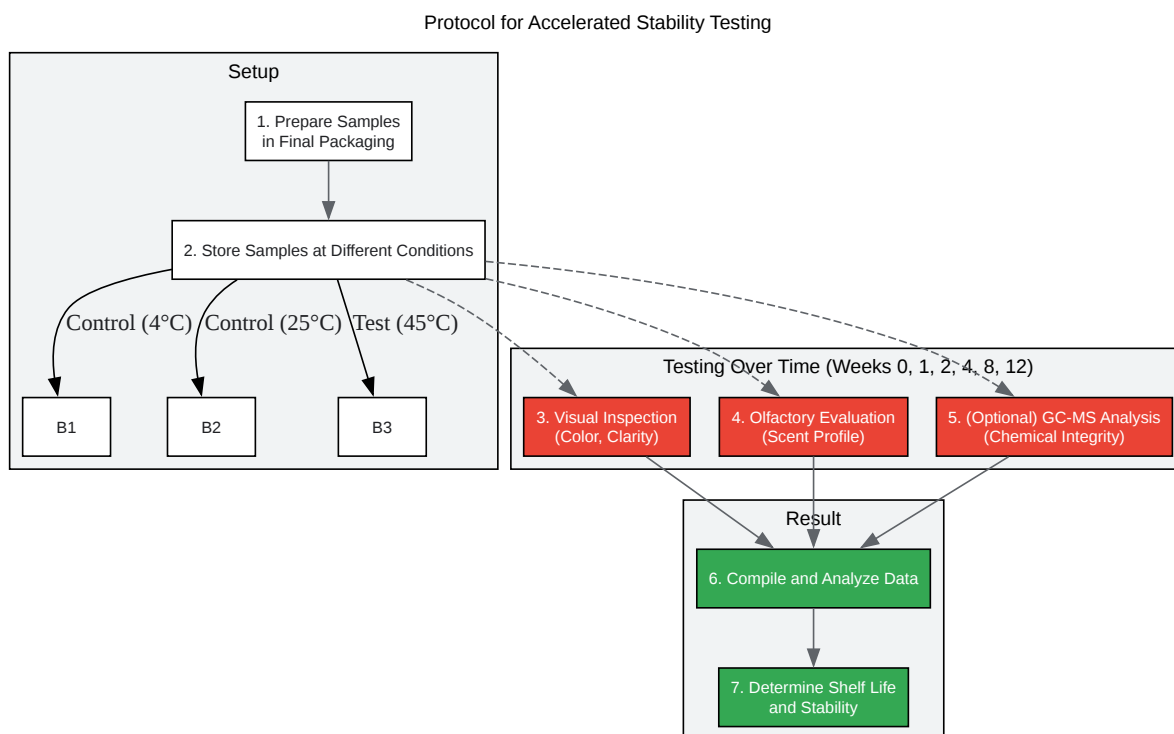
- **Prepare Materials:** Obtain high-purity **propyl formate**, perfumer's alcohol (ethanol), a reference fragrance base (e.g., a simple floral or citrus accord), glass beakers, pipettes, and a precise digital scale.
- **Create Dilutions:** Prepare a 10% dilution of **propyl formate** in perfumer's alcohol to allow for more precise dosing.
- **Establish Control:** Weigh 10g of the reference fragrance base into a clean glass vial. This will serve as the control sample.
- **Trial Formulations:**
 - Prepare a trial formulation by adding a specific percentage of the **propyl formate** dilution to the fragrance base. For a target of 0.5% **propyl formate** in the final accord, add 0.5g of the 10% dilution to 9.5g of the reference base.
 - Create additional trials at different concentrations (e.g., 1.0%, 1.5%, 2.0%) to assess the dose-dependent effect on the scent profile.
- **Blending and Maceration:** Securely cap the vials, gently swirl to mix, and label them clearly. Allow the mixtures to macerate for at least 48 hours in a cool, dark place to allow the scents to meld.
- **Olfactory Evaluation:** Dip fragrance blotters into the control and each trial sample. Evaluate the initial "top note" impression immediately and then at intervals (e.g., 5 min, 30 min, 1 hour) to assess the evolution and impact of the **propyl formate**.

Workflow for Incorporating Propyl Formate



Experimental Workflow for Headspace GC-MS Analysis





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- To cite this document: BenchChem. [Application Notes and Protocols for Propyl Formate in Fragrance Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089675#use-of-propyl-formate-in-the-formulation-of-fragrances-and-perfumes]

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